

Dissolving GSK2110183 Analog 1 Hydrochloride: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name:

GSK2110183 analog 1
hydrochloride

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For researchers, scientists, and drug development professionals, the accurate and effective dissolution of small molecule inhibitors is a critical first step in ensuring the reliability and reproducibility of experimental results. This document provides detailed application notes and protocols for the dissolution of **GSK2110183 analog 1 hydrochloride**, a structural analog of the potent pan-Akt kinase inhibitor Afuresertib (GSK2110183). These guidelines will cover both in vitro and in vivo applications, offering clear, step-by-step instructions and quantitative data to facilitate experimental design and execution.

Compound Information at a Glance



| Parameter | Value | Source |
|----------------------|--|--------|
| Molecular Weight | 481.77 g/mol | [1] |
| Appearance | Solid, white to off-white | [1] |
| Storage (Powder) | 4°C, sealed, away from moisture. For long-term storage (months to years), -20°C is recommended. | [1][2] |
| Storage (In Solvent) | -80°C for up to 6 months; -20°C for up to 1 month. Solutions should be sealed and protected from moisture. | [1] |

In Vitro Dissolution Protocols

For cell-based assays and other in vitro experiments, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing a high-concentration stock solution of **GSK2110183** analog **1** hydrochloride. Due to the hygroscopic nature of DMSO, which can affect solubility, it is crucial to use a fresh, unopened vial.[1][3]

Stock Solution Preparation (DMSO)

| Concentration | 1 mg Mass | 5 mg Mass | 10 mg Mass |
|---------------|-----------|------------|------------|
| 1 mM | 2.0757 mL | 10.3784 mL | 20.7568 mL |
| 5 mM | 0.4151 mL | 2.0757 mL | 4.1514 mL |
| 10 mM | 0.2076 mL | 1.0378 mL | 2.0757 mL |

Protocol:

- Weigh the desired amount of GSK2110183 analog 1 hydrochloride powder in a sterile microcentrifuge tube.
- Add the calculated volume of fresh, high-purity DMSO to achieve the desired stock concentration.



- To aid dissolution, vortex the solution and, if necessary, use an ultrasonic bath.[1][3]
- Once a clear solution is obtained, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles, which can lead to compound degradation.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[1]

Aqueous Solution Preparation

GSK2110183 analog 1 hydrochloride also shows solubility in water.

Protocol:

- Dissolve the compound in water to a concentration of up to 25 mg/mL.[1]
- Use of an ultrasonic bath is recommended to aid dissolution.[1]
- For cell culture experiments, it is essential to sterilize the aqueous working solution by passing it through a 0.22 μm filter before use.[1]

In Vivo Dissolution Protocols

For animal studies, the preparation of a well-tolerated and stable formulation is paramount. It is recommended to first prepare a concentrated stock solution in DMSO and then dilute it with a series of co-solvents. Working solutions for in vivo experiments should be prepared fresh on the day of use.[1] If precipitation occurs during preparation, gentle heating and/or sonication can be used to facilitate dissolution.[1][4]

Recommended Formulations for In Vivo Administration



| Protocol | Solvent Composition | Final Concentration |
|----------|--|-----------------------|
| 1 | 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline | ≥ 2.5 mg/mL (5.19 mM) |
| 2 | 10% DMSO, 90% (20% SBE- β-CD in Saline) | ≥ 2.5 mg/mL (5.19 mM) |
| 3 | 10% DMSO, 90% Corn Oil | ≥ 2.5 mg/mL (5.19 mM) |
| 4 | 10% DMSO, 90% Saline | ≥ 2.5 mg/mL (5.19 mM) |

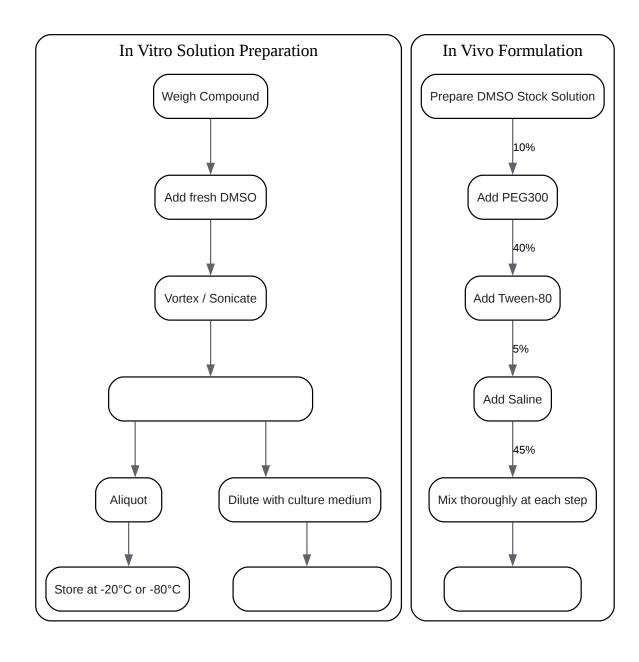
Detailed Protocol (Example using Protocol 1):

This protocol provides a step-by-step guide for preparing a 1 mL working solution.

- Begin with a clear stock solution of GSK2110183 analog 1 hydrochloride in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add 100 μL of the DMSO stock solution.
- Add 400 μL of PEG300 to the DMSO solution and mix thoroughly until a homogenous solution is formed.
- Add 50 μL of Tween-80 and mix again.
- Finally, add 450 μ L of saline to bring the total volume to 1 mL and mix until the solution is clear.

Experimental Workflow for Solution Preparation





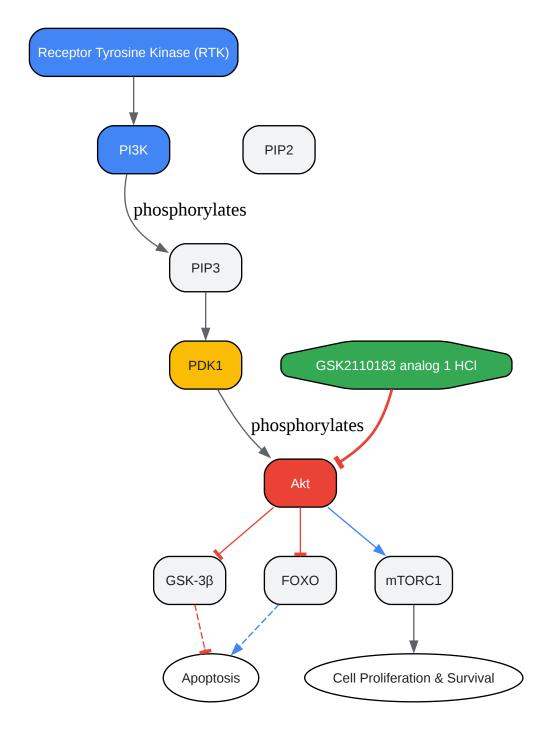
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Caption: Workflow for preparing solutions of **GSK2110183 analog 1 hydrochloride**.

Mechanism of Action: Inhibition of the PI3K/Akt Signaling Pathway



GSK2110183 and its analogs are potent, ATP-competitive inhibitors of Akt kinases (Akt1, Akt2, and Akt3).[3][5] The PI3K/Akt pathway is a critical signaling cascade that regulates a wide range of cellular processes, including cell growth, proliferation, survival, and metabolism. Dysregulation of this pathway is a common feature in many types of cancer, making it an important target for drug development. By inhibiting Akt, **GSK2110183 analog 1**hydrochloride can block downstream signaling, leading to the induction of apoptosis and inhibition of tumor cell proliferation.[2]





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Caption: The PI3K/Akt signaling pathway and the inhibitory action of GSK2110183 analog 1 HCl.

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